

# Application Notes and Protocols for EAE Induction using [Gln144]-PLP (139-151)

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## Compound of Interest

Compound Name: [Gln144]-PLP (139-151)

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## Introduction

Experimental Autoimmune Encephalomyelitis (EAE) is a widely utilized animal model for human inflammatory demyelinating diseases of the central nervous system (CNS), most notably multiple sclerosis (MS). The induction of EAE through immunization with myelin-derived peptides allows for the study of disease pathogenesis and the evaluation of potential therapeutic interventions. Proteolipid protein (PLP) is a major component of CNS myelin, and peptides derived from it, such as PLP (139-151), are potent inducers of EAE in susceptible mouse strains like the SJL/J mouse.

Modified variants of these peptides, known as altered peptide ligands (APLs), are crucial tools for investigating the intricacies of T cell activation, regulation, and the induction of immune tolerance. [Gln144]-PLP (139-151) is one such APL, where the original tryptophan (W) at position 144 is substituted with glutamine (Q). This modification can alter the peptide's interaction with the T-cell receptor (TCR) and the Major Histocompatibility Complex (MHC), thereby modulating the downstream immune response.<sup>[1]</sup>

These application notes provide a comprehensive overview and detailed protocols for the use of **[Gln144]-PLP (139-151)** in the induction of EAE. While specific immunization schedules for this particular APL are not extensively documented in publicly available literature, the following protocols are based on well-established methods for the standard PLP (139-151) peptide and its other variants. Researchers should consider these as a starting point and may need to optimize the protocol for their specific research objectives.

## Data Presentation: Immunization Schedules for PLP (139-151)-Induced EAE

The following tables summarize typical immunization parameters for inducing EAE in SJL/J mice using various PLP (139-151) peptides. These values can serve as a reference for designing experiments with **[Gln144]-PLP (139-151)**.

Table 1: Peptide and Adjuvant Composition for EAE Induction in SJL/J Mice

| Parameter                               | Recommended Range                | Notes                                                                                                                                          |
|-----------------------------------------|----------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------|
| Peptide                                 | PLP (139-151) or its variants    | [Gln144]-PLP (139-151) is an altered peptide ligand.                                                                                           |
| Peptide Dose                            | 50 - 100 $\mu$ g/mouse           | The optimal dose for [Gln144]-PLP (139-151) may need to be determined empirically. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Adjuvant                                | Complete Freund's Adjuvant (CFA) | A water-in-oil emulsion containing heat-killed Mycobacterium tuberculosis.                                                                     |
| Mycobacterium tuberculosis H37Ra in CFA | 1 - 4 mg/mL                      | A common concentration is 4 mg/mL. <a href="#">[2]</a>                                                                                         |
| Emulsion Volume                         | 0.1 - 0.2 mL/mouse               | The total volume is typically split across multiple injection sites.                                                                           |

Table 2: Pertussis Toxin (PTX) Administration (Optional)

| Parameter | Recommended Dose                             | Administration                                                            | Notes                                                                                                                                   |
|-----------|----------------------------------------------|---------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------|
| PTX       | 100 - 200 ng/mouse                           | Intraperitoneal (i.p.) or Intravenous (i.v.)                              | PTX can increase the severity of the initial EAE wave but may reduce the incidence of relapses. <a href="#">[3]</a> <a href="#">[5]</a> |
| Timing    | Day 0 and optionally Day 2 post-immunization | Administered on the same day as the peptide emulsion. <a href="#">[3]</a> | The necessity of PTX for [Gln144]-PLP (139-151) induced EAE should be evaluated.                                                        |

## Experimental Protocols

### Protocol 1: Preparation of [Gln144]-PLP (139-151)/CFA Emulsion

Materials:

- **[Gln144]-PLP (139-151)** peptide (lyophilized)
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis H37Ra
- Two sterile Luer-lock syringes (glass or polypropylene)
- A sterile Luer-lock connector

Procedure:

- Reconstitute the lyophilized **[Gln144]-PLP (139-151)** peptide in sterile PBS to a final concentration of 1 mg/mL. Vortex briefly to ensure complete dissolution.

- In one syringe, draw up the desired volume of the peptide solution. For example, for 10 mice at 100  $\mu$ g/mouse, you would need 1 mg of peptide in 1 mL of PBS.
- In the second syringe, draw up an equal volume of CFA.
- Connect the two syringes using the Luer-lock connector.
- Create a stable water-in-oil emulsion by repeatedly and forcefully passing the mixture between the two syringes for at least 10 minutes.
- To test for a stable emulsion, dispense a small drop onto the surface of cold water. A stable emulsion will form a single, cohesive droplet that does not disperse.
- Keep the emulsion on ice until ready for injection to maintain its stability.

## Protocol 2: EAE Induction via Immunization

### Materials:

- SJL/J mice (female, 8-12 weeks old are commonly used)
- Prepared **[Gln144]-PLP (139-151)**/CFA emulsion
- Insulin syringes with 27-30 gauge needles
- Pertussis Toxin (PTX) solution (if used)
- Sterile PBS (for PTX dilution)

### Procedure:

- Anesthetize the mice according to approved institutional animal care and use committee (IACUC) protocols.
- Draw the **[Gln144]-PLP (139-151)**/CFA emulsion into the injection syringe.
- Administer a total of 0.1-0.2 mL of the emulsion subcutaneously (s.c.) per mouse. It is recommended to divide the injection volume over two to four sites on the flanks and/or the base of the tail.<sup>[2][5]</sup>

- If using PTX: On the day of immunization (Day 0), administer 100-200 ng of PTX in sterile PBS via intraperitoneal (i.p.) injection. A second dose may be given on Day 2.<sup>[3]</sup>
- Return the mice to their cages and monitor them closely for recovery from anesthesia.

## Protocol 3: Clinical Scoring of EAE

Procedure:

- Beginning on day 7 post-immunization, observe the mice daily for clinical signs of EAE.
- Score each mouse according to the standardized EAE clinical scoring scale (0-5). To minimize bias, scoring should be performed by an individual blinded to the experimental groups.
- Record the daily clinical score and body weight for each mouse.

Table 3: EAE Clinical Scoring Scale

| Score | Clinical Signs                                                        |
|-------|-----------------------------------------------------------------------|
| 0     | No clinical signs                                                     |
| 0.5   | Distal limp tail                                                      |
| 1.0   | Complete limp tail                                                    |
| 1.5   | Limp tail and hind limb weakness (unsteady gait)                      |
| 2.0   | Partial hind limb paralysis (paresis)                                 |
| 2.5   | Unilateral complete hind limb paralysis                               |
| 3.0   | Complete bilateral hind limb paralysis                                |
| 3.5   | Complete bilateral hind limb paralysis and partial forelimb paralysis |
| 4.0   | Complete paralysis (quadriplegia)                                     |
| 5.0   | Moribund state or death                                               |

Note: This scoring system may need to be adapted based on the specific clinical presentation in your model.

## Protocol 4: Histopathological Analysis

Materials:

- PBS, 4% Paraformaldehyde (PFA) in PBS
- Sucrose solutions (15% and 30% in PBS)
- Optimal Cutting Temperature (OCT) compound
- Cryostat or microtome
- Staining reagents (e.g., Hematoxylin and Eosin for inflammation, Luxol Fast Blue for demyelination)
- Microscope

Procedure:

- At the desired time point (e.g., peak of disease or end of the study), euthanize the mice according to approved IACUC protocols.
- Perfuse the animals transcardially with ice-cold PBS followed by 4% PFA.
- Carefully dissect the brain and spinal cord.
- Post-fix the tissues in 4% PFA overnight at 4°C.
- Cryoprotect the tissues by sequential immersion in 15% and 30% sucrose solutions until they sink.
- Embed the tissues in OCT compound and freeze.
- Cut 10-20  $\mu$ m thick sections using a cryostat.

- Mount the sections on slides and perform histological staining to assess inflammation and demyelination.
- Quantify the extent of cellular infiltration and demyelination using microscopy and image analysis software.

## Protocol 5: Immune Cell Analysis from CNS

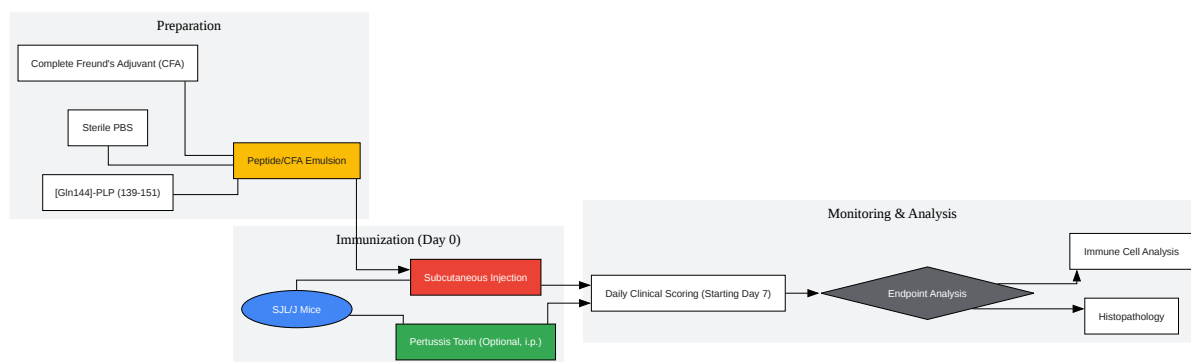
### Materials:

- Collagenase D, DNase I
- Percoll or Ficoll-Paque
- RPMI-1640 medium
- Fluorescently labeled antibodies against immune cell markers (e.g., CD4, CD8, CD45, CD11b)
- Flow cytometer

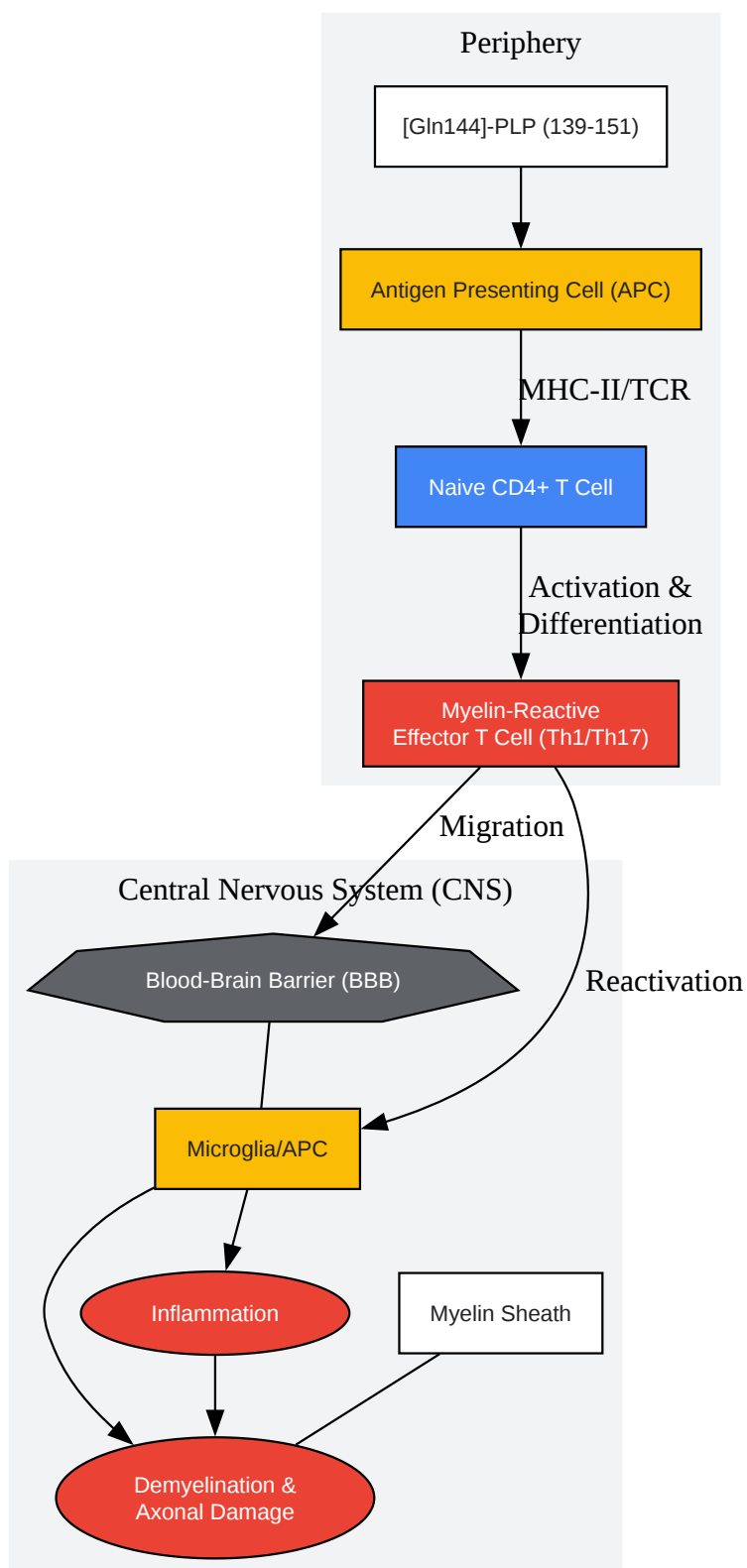
### Procedure:

- Following euthanasia and perfusion with PBS, dissect the brain and spinal cord.
- Mechanically dissociate the tissue and digest with Collagenase D and DNase I to obtain a single-cell suspension.
- Isolate mononuclear cells from the CNS homogenate using a Percoll or Ficoll-Paque density gradient.
- Wash the isolated cells and stain with a cocktail of fluorescently labeled antibodies specific for different immune cell populations.
- Acquire the data on a flow cytometer and analyze the frequency and phenotype of infiltrating immune cells in the CNS.

## Mandatory Visualizations







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